

Application Note: Derivatization of Bis(tributyltin) sulfide for GC-MS Analysis

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Compound of Interest

Compound Name: Tributyltin sulfide

CAS No.: 4808-30-4

Cat. No.: B1591173

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Abstract

This application note provides a detailed guide for the derivatization of bis(tributyltin) sulfide (TBTS) for subsequent analysis by Gas Chromatography-Mass Spectrometry (GC-MS). Due to its low volatility and thermal lability, direct GC analysis of TBTS is challenging. This document outlines a robust ethylation derivatization protocol using ethylmagnesium bromide, converting TBTS into the more volatile and thermally stable tributylethyltin. This guide is intended for researchers, scientists, and professionals in environmental monitoring and toxicology who require sensitive and specific quantification of tributyltin species originating from TBTS.

Introduction: The Analytical Challenge of Tributyltin Sulfide

Bis(tributyltin) sulfide is an organotin compound that can be found as a degradation product of tributyltin (TBT) compounds used in various industrial applications, including as biocides in antifouling paints. The monitoring of TBT and its derivatives is of significant environmental concern due to their high toxicity to aquatic organisms. Gas chromatography coupled with

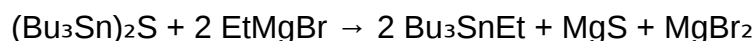
mass spectrometry (GC-MS) is a powerful technique for the speciation and quantification of organotin compounds due to its high resolution and sensitivity.[1][2]

However, like many other polar and semi-volatile organotin compounds, TBTS is not amenable to direct GC-MS analysis. Its low volatility requires high inlet and column temperatures, which can lead to thermal degradation and inaccurate quantification.[3] Therefore, a derivatization step is essential to convert TBTS into a more volatile and thermally stable analogue suitable for GC analysis.[1][4] This process involves replacing the sulfide bridge with an alkyl group, thereby increasing the volatility of the tributyltin moiety.

The Chemistry of Derivatization: Ethylation of Tributyltin Sulfide

The most common and effective method for the derivatization of tributyltin compounds is alkylation.[4] This application note focuses on ethylation using a Grignard reagent, specifically ethylmagnesium bromide (EtMgBr). The reaction proceeds via the nucleophilic attack of the ethyl group from the Grignard reagent on the electrophilic tin atom, leading to the cleavage of the tin-sulfur bond and the formation of tributylethyltin.

The proposed reaction is as follows:



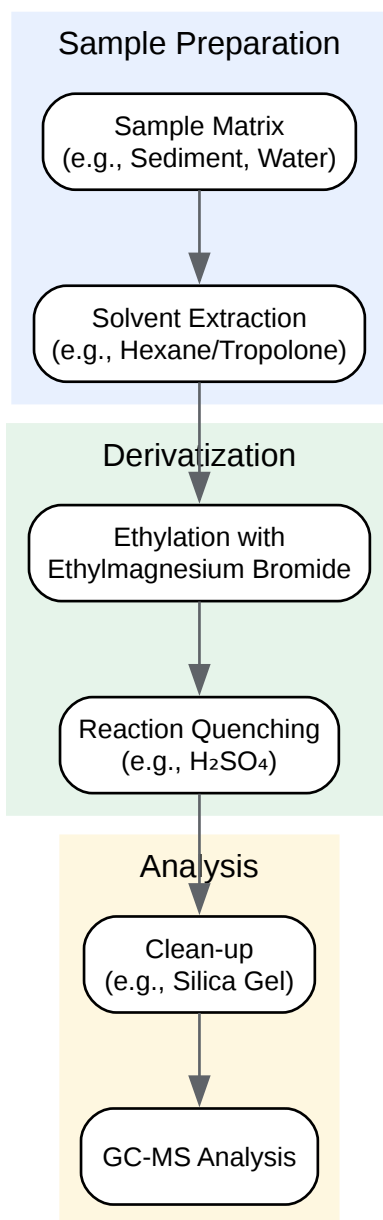
Where Bu = Butyl, Et = Ethyl

This reaction effectively converts the non-volatile bis(tributyltin) sulfide into two molecules of the volatile tributylethyltin, which can be readily analyzed by GC-MS.

An alternative aqueous derivatization method involves the use of sodium tetraethylborate (NaBEt₄).[3] While this method can be advantageous for aqueous samples by allowing for in-situ derivatization, the Grignard method is often preferred for its higher derivatization yields and applicability to a wider range of sample matrices.

Experimental Workflow

The overall workflow for the analysis of bis(tributyltin) sulfide involves sample extraction, derivatization, clean-up, and subsequent GC-MS analysis.



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Caption: Workflow for the analysis of **tributyltin sulfide**.

Detailed Protocol: Ethylation of Bis(tributyltin) sulfide

4.1. Safety Precautions

- Organotin compounds are highly toxic. Handle all standards and samples in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Grignard reagents are highly reactive, flammable, and react violently with water. All glassware must be thoroughly dried, and the reaction should be carried out under an inert atmosphere (e.g., nitrogen or argon).

4.2. Reagents and Materials

- Bis(tributyltin) sulfide (TBTS) standard
- Ethylmagnesium bromide (EtMgBr) solution (e.g., 1.0 M in THF)
- Hexane (pesticide residue grade)
- Anhydrous sodium sulfate
- Sulfuric acid (0.5 M)
- Silica gel for column chromatography
- Glassware: round-bottom flasks, separatory funnel, chromatography column, vials.

4.3. Step-by-Step Protocol

- Sample Extraction:
 - For solid samples (e.g., sediment), perform a solvent extraction using a non-polar solvent like hexane, often with a chelating agent such as tropolone to improve the extraction efficiency of organotin compounds.
 - For aqueous samples, perform a liquid-liquid extraction with hexane.
- Derivatization Reaction:
 - Transfer the hexane extract containing the TBTS to a dry, round-bottom flask under an inert atmosphere.

- Cool the flask in an ice bath.
- Slowly add a molar excess of ethylmagnesium bromide solution to the extract while stirring. A 2 to 3-fold molar excess relative to the estimated TBTS concentration is recommended.
- After the addition is complete, remove the ice bath and allow the reaction to proceed at room temperature for 30 minutes with continuous stirring.
- Reaction Quenching:
 - Cool the reaction mixture again in an ice bath.
 - Carefully and slowly add 0.5 M sulfuric acid to quench the excess Grignard reagent. Caution: This is an exothermic reaction and may produce flammable gases. Perform this step slowly in a fume hood.
 - Transfer the mixture to a separatory funnel.
- Extraction and Clean-up:
 - Shake the separatory funnel to partition the derivatized analyte (tributylethyltin) into the hexane layer.
 - Separate the organic layer and wash it with deionized water.
 - Dry the hexane extract by passing it through a column containing anhydrous sodium sulfate.
 - For samples with complex matrices, a clean-up step using a silica gel column may be necessary to remove interferences. Elute the tributylethyltin with hexane.
- Final Sample Preparation:
 - Concentrate the cleaned extract to a final volume of 1 mL using a gentle stream of nitrogen.
 - Transfer the final extract to a GC vial for analysis.

GC-MS Analysis

5.1. Instrumental Conditions

The following are recommended starting parameters for the GC-MS analysis of tributylethyltin. Optimization may be required based on the specific instrument and column used.

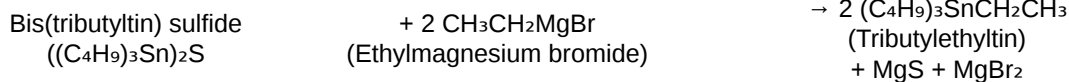
Parameter	Recommended Setting
Gas Chromatograph	
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injection Mode	Splitless
Injector Temperature	250 °C
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	Initial temp: 60 °C, hold for 2 min Ramp 1: 15 °C/min to 180 °C Ramp 2: 25 °C/min to 280 °C, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Source Temperature	230 °C
Quadrupole Temp.	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
SIM Ions for Tributylethyltin	m/z 263, 207, 179

5.2. Expected Results

The derivatization of bis(tributyltin) sulfide with ethylmagnesium bromide will yield tributylethyltin. The mass spectrum of tributylethyltin under EI conditions is characterized by the loss of alkyl groups. The primary ions to monitor in SIM mode are m/z 263

$[\text{Sn}(\text{C}_4\text{H}_9)_2(\text{C}_2\text{H}_5)]^+$, m/z 207 $[\text{Sn}(\text{C}_4\text{H}_9)(\text{C}_2\text{H}_5)]^+$, and m/z 179 $[\text{Sn}(\text{C}_2\text{H}_5)]^+$. The presence of the characteristic isotopic pattern of tin should be used to confirm the identity of the analyte.

Chemical Reaction Diagram



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Caption: Ethylation of bis(tributyltin) sulfide.

Troubleshooting

Issue	Possible Cause(s)	Recommended Solution(s)
Low or no recovery of tributylethyltin	Incomplete derivatization due to moisture in the reaction.	Ensure all glassware is oven-dried and the reaction is performed under a dry, inert atmosphere. Use anhydrous solvents.
Insufficient Grignard reagent.	Increase the molar excess of the Grignard reagent.	
Interfering peaks in the chromatogram	Co-extracted matrix components.	Optimize the sample clean-up step using silica gel or Florisil chromatography.
Byproducts from the derivatization of other sulfur-containing compounds.	Use SIM mode for selective detection of tin-containing compounds. Confirm identity using the tin isotope pattern.	
Poor peak shape	Active sites in the GC inlet or column.	Use a deactivated inlet liner and a high-quality, low-bleed column.
Thermal degradation of the analyte.	Lower the injector temperature and optimize the oven temperature program.	

Conclusion

The protocol described in this application note provides a reliable method for the derivatization of bis(tributyltin) sulfide to tributylethyltin, enabling sensitive and accurate quantification by GC-MS. The use of ethylmagnesium bromide as a derivatizing agent is effective, though it requires careful handling due to its reactivity. By following the outlined procedures for sample preparation, derivatization, and GC-MS analysis, researchers can achieve high-quality data for the monitoring of this important environmental contaminant.

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